

# Commercial Suppliers of High-Purity (Rac)-Etomidate acid-d5: A Technical Guide

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## Compound of Interest

Compound Name: (Rac)-Etomidate acid-d5

Cat. No.: B15600177

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For researchers, scientists, and drug development professionals requiring high-purity **(Rac)-Etomidate acid-d5** for use as an internal standard in quantitative analysis, several commercial suppliers offer this deuterated compound. This technical guide provides an in-depth overview of the available products, their specifications, and detailed experimental protocols for their application in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays.

## Commercial Supplier Data

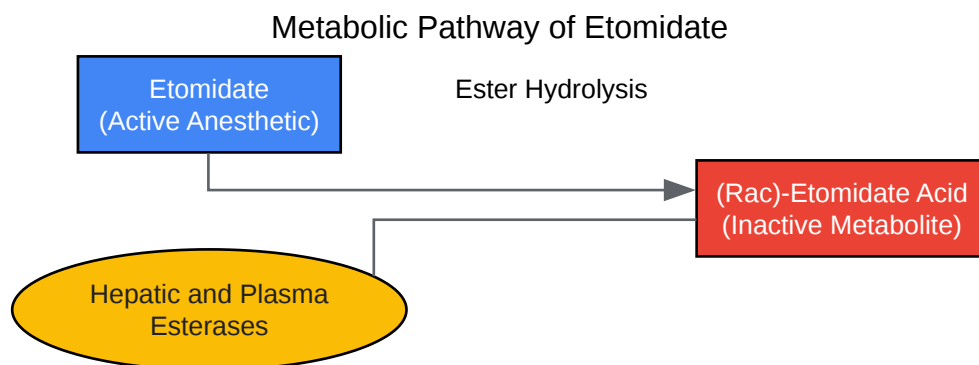
**(Rac)-Etomidate acid-d5** is a deuterated analog of etomidate acid, the primary and inactive metabolite of the anesthetic agent etomidate.[1][2] The incorporation of five deuterium atoms provides a stable isotopic label, making it an ideal internal standard for minimizing variability and improving the accuracy of quantitative bioanalytical methods.[3] Below is a summary of the quantitative data available from prominent commercial suppliers.

| Supplier        | Catalog Number            | Purity         | Isotopic Purity | Molecular Formula   | Molecular Weight | Form  |
|-----------------|---------------------------|----------------|-----------------|---|------------------|-------|
| MedchemExpress  | HY-116666S                | ≥98% (by HPLC) | Not specified   | C <sub>12</sub> H <sub>7</sub> D <sub>5</sub> N <sub>2</sub> O <sub>2</sub> | 221.27           | Solid |
| InvivoChem      | V102670                   | ≥98%           | Not specified   | C <sub>12</sub> H <sub>7</sub> D <sub>5</sub> N <sub>2</sub> O <sub>2</sub> | 221.27           | Solid |
| Cayman Chemical | 43013<br>(non-deuterated) | ≥98%           | N/A             | C <sub>12</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>               | 216.2            | Solid |

Note: While Cayman Chemical is a prominent supplier of etomidate and its metabolites, a specific product page for **(Rac)-Etomidate acid-d5** was not identified at the time of this guide's compilation. The data for the non-deuterated form is provided for reference. Researchers should contact suppliers directly to obtain certificates of analysis for the most up-to-date and lot-specific data.

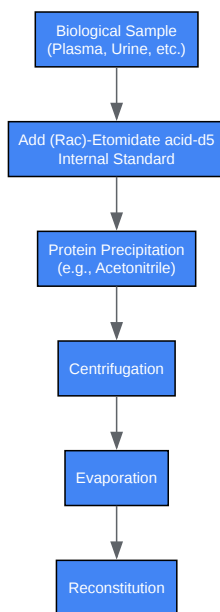
## Metabolic Pathway of Etomidate

Etomidate is rapidly metabolized in the liver and plasma by esterases, which hydrolyze the ethyl ester group to form the inactive carboxylic acid metabolite, etomidate acid.<sup>[1][2]</sup> This biotransformation is a critical step in the clearance of the anesthetic.

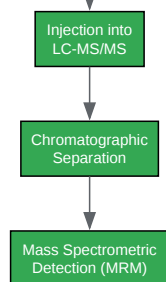


## Quantitative Bioanalytical Workflow

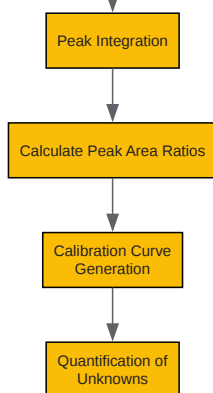
## Sample Preparation



## LC-MS/MS Analysis



## Data Processing

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## References

- 1. Etomidate - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Etomidate - Wikipedia [en.wikipedia.org]
- 3. medchemexpress.com [medchemexpress.com]
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